

Personal protective equipment for handling N-Isovalerylglycine

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Compound of Interest

Compound Name: *N-Isovalerylglycine*

Cat. No.: *B3044281*

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Essential Safety and Handling Guide for N-Isovalerylglycine

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **N-Isovalerylglycine**. The following procedures and recommendations are designed to ensure safe handling, use, and disposal of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

N-Isovalerylglycine is a white to off-white powder or crystalline solid.[1] The primary hazard associated with this chemical is its potential to cause serious eye irritation.[2] Therefore, adherence to proper safety protocols is crucial.

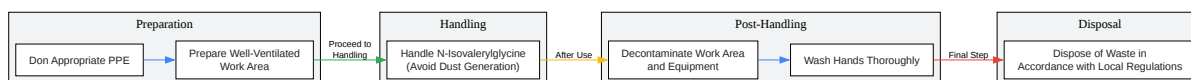
Recommended Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment should be worn when handling **N-Isovalerylglycine**:

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles	Air-tight, chemical splash goggles	Protects against dust particles and potential splashes, addressing the serious eye irritation hazard.[1][2]
Hand Protection	Gloves	Chemically resistant rubber gloves	Prevents direct skin contact with the compound.[1]
Body Protection	Laboratory Coat/Gown	Long-sleeved, closed front	Protects skin and personal clothing from contamination.[3]
Respiratory Protection	Respirator (e.g., N95)	Use in poorly ventilated areas or when dust may be generated	A local exhaust system is preferred to control dust. If not available or insufficient, a respirator is necessary.[1][3]

Safe Handling and Operational Plan

A systematic approach to handling **N-Isovalerylglycine** is essential for laboratory safety. The following workflow outlines the key steps from preparation to disposal.



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Caption: Workflow for the safe handling and disposal of **N-Isovalerylglycine**.

Experimental Protocol: Safe Handling of N-Isovalerylglycine

This protocol provides a step-by-step guide for the safe handling of **N-Isovalerylglycine** in a laboratory setting.

1. Preparation:

- Ensure the work area is clean and uncluttered.
- Work in a well-ventilated area, preferably within a chemical fume hood or using local exhaust ventilation to minimize dust dispersion.[\[1\]](#)
- Don the required personal protective equipment (PPE): safety goggles, a lab coat, and chemically resistant gloves.

2. Handling:

- Carefully weigh and transfer the solid compound, avoiding the creation of dust.
- Keep the container tightly closed when not in use.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Store the compound in a cool, dark place, away from incompatible materials such as oxidizing agents.[\[1\]](#)

3. Post-Handling & Decontamination:

- Clean the work surfaces and any equipment used with an appropriate solvent.
- Remove PPE carefully to avoid cross-contamination.
- Wash hands and face thoroughly with soap and water after handling is complete.[\[1\]](#)

4. First Aid Measures:

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[\[1\]](#)
- In case of skin contact: Remove contaminated clothing and rinse the skin with water. If irritation occurs, seek medical attention.[\[1\]](#)
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, seek medical advice.[\[1\]](#)
- If ingested: Rinse the mouth and seek medical advice if you feel unwell.[\[1\]](#)

Disposal Plan

The disposal of **N-Isovalerylglycine** and any contaminated materials must be conducted in accordance with local, state, and federal regulations. As specific guidelines for this compound are not readily available, it is imperative to:

- Consult your institution's Chemical Safety Officer or Environmental Health and Safety (EHS) department for specific disposal procedures.[\[4\]](#)
- Treat the waste as hazardous chemical waste.
- Collect waste in a clearly labeled, sealed container.
- Do not dispose of **N-Isovalerylglycine** down the drain or in regular trash.

Chemical and Physical Properties

The following table summarizes key quantitative data for **N-Isovalerylglycine**.

Property	Value	Source
CAS Number	16284-60-9	[5]
Molecular Formula	C ₇ H ₁₃ NO ₃	[5]
Molecular Weight	159.18 g/mol	[2]
Appearance	White to off-white powder or crystals	[1]
Melting Point	87-90 °C	
Purity	≥97.0% (GC)	

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